

Technical Guide: Safety and Handling of Methyl 3-amino-2-methylbenzoate

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Compound of Interest

Compound Name: *Methyl 3-amino-2-methylbenzoate*

Cat. No.: *B101988*

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety protocols and handling procedures for **Methyl 3-amino-2-methylbenzoate** (CAS No: 18583-89-6). As this substance is intended for research and development purposes, its toxicological properties are not yet fully characterized, necessitating stringent adherence to safety measures. This guide is intended for use by trained professionals in a laboratory setting.

Chemical Identification and Physical Properties

Methyl 3-amino-2-methylbenzoate, also known as 3-Amino-o-toluic acid methyl ester, is a versatile intermediate used in the synthesis of pharmaceuticals and other complex organic molecules.

Property	Value	Source(s)
CAS Number	18583-89-6	
Molecular Formula	C ₉ H ₁₁ NO ₂	
Molecular Weight	165.19 g/mol	
Appearance	Colorless to light yellow/orange clear liquid; Brown liquid	
Boiling Point	300 °C	
Density	1.146 g/mL at 25 °C	
Refractive Index	n _{20/D} 1.573	
Flash Point	104 °C (219.2 °F) - closed cup	
Purity	>96%	

Hazard Identification and Toxicology

The acute and chronic toxicity of **Methyl 3-amino-2-methylbenzoate** are not fully known. It must be handled only by suitably trained professionals aware of the potential risks. The available data indicates the following hazards.

Hazard Classification (GHS)	Details	Source(s)
Pictogram	GHS07 (Exclamation Mark)	
Signal Word	Warning / Danger	
Hazard Statements	H302: Harmful if swallowed.H312: Harmful in contact with skin.H315: Causes skin irritation.H318/H319: Causes serious eye damage/irritation.H331/H332: Toxic/Harmful if inhaled.H335: May cause respiratory irritation.	
Precautionary Statements	P261: Avoid breathing dust/fume/gas/mist/vapours/spray.P264: Wash skin thoroughly after handling.P270: Do not eat, drink or smoke when using this product.P271: Use only outdoors or in a well-ventilated area.P280: Wear protective	

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